

Personal protective equipment for handling 1-Ethynyl-4-propylbenzene

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Compound of Interest

Compound Name: 1-Ethynyl-4-propylbenzene

Cat. No.: B1305581

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Essential Safety and Handling Guide for 1-Ethynyl-4-propylbenzene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1-Ethynyl-4-propylbenzene** (CAS No. 62452-73-7) in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant handling of this chemical.

Chemical Safety and Hazard Information

1-Ethynyl-4-propylbenzene is a combustible liquid that can cause skin and eye irritation.[\[1\]](#)[\[2\]](#) [\[3\]](#) Adherence to proper safety measures is critical to minimize risks.

| Hazard | GHS Classification | Precautionary Statement |
|------------------------|---|--|
| Flammability | Combustible liquid (H227) | P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][2] |
| Skin Irritation | Causes skin irritation (H315) | P264: Wash skin thoroughly after handling. P280: Wear protective gloves. P302 + P352: IF ON SKIN: Wash with plenty of water.[1][2][4] |
| Eye Irritation | Causes serious eye irritation (H319) | P280: Wear eye protection/face protection. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337 + P313: If eye irritation persists: Get medical advice/attention. [2] |
| Respiratory Irritation | May cause respiratory irritation (H335) | P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3] |

Physical and Chemical Properties

| Property | Value |
|--------------------------|--|
| Appearance | Light yellow to brown clear liquid [1] [2] |
| Molecular Formula | C ₁₁ H ₁₂ |
| Molecular Weight | 144.22 g/mol [1] |
| Flash Point | 67 °C (153 °F) [1] [2] |
| Specific Gravity (20/20) | 0.91 [1] [2] |
| Refractive Index | 1.53 [1] [2] |
| Storage Temperature | Room temperature (Recommended in a cool and dark place, <15°C) [1] [2] |

Operational and Disposal Plans

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when handling **1-Ethynyl-4-propylbenzene**. The following table outlines the minimum required PPE for various laboratory operations.

| Operation | Engineering Controls | Gloves | Eye/Face Protection | Protective Clothing |
|------------------------------|--|--|--|--|
| Storage and Transport | Well-ventilated chemical storage area | Nitrile or neoprene gloves | Safety glasses | Standard lab coat |
| Weighing and Aliquoting | Chemical fume hood or ventilated balance enclosure | Nitrile or neoprene gloves | Safety goggles or a face shield worn over safety glasses | Chemical-resistant apron over a lab coat |
| Reaction Setup and Execution | Chemical fume hood | Nitrile or neoprene gloves (consider double-gloving for extended operations) | Safety goggles and a face shield | Chemical-resistant apron or a chemical splash suit over a lab coat |
| Work-up and Purification | Chemical fume hood | Nitrile or neoprene gloves | Safety goggles and a face shield | Chemical-resistant apron or a chemical splash suit over a lab coat |
| Waste Disposal | Chemical fume hood | Heavy-duty nitrile or butyl rubber gloves | Safety goggles and a face shield | Chemical-resistant apron or a chemical splash suit over a lab coat |

Experimental Protocols: Step-by-Step Handling Procedures

1. Preparation and Weighing:

- Before handling, ensure that a compatible fire extinguisher (dry sand, dry chemical, or alcohol-resistant foam) is readily accessible.[\[2\]](#)

- Conduct all weighing and transfers of **1-Ethynyl-4-propylbenzene** inside a certified chemical fume hood to minimize inhalation exposure.
- Wear the appropriate PPE as outlined in the table above.
- Use a clean, dry, and compatible container (e.g., glass) for weighing.
- Ensure all containers are properly labeled with the chemical name and associated hazards.

2. Reaction Setup and Transfer:

- When setting up a reaction, ensure all glassware is free from contaminants and is appropriate for the intended use.
- Transfer the chemical using a glass pipette or a syringe with a compatible needle. Avoid using plastic transfer pipettes as their compatibility with the solvent is not guaranteed.
- Perform all transfers slowly and carefully to avoid splashing.
- Ensure the reaction vessel is securely clamped and positioned within the chemical fume hood.

3. First Aid Procedures

| Exposure Route | First Aid Measures |
|----------------|---|
| Inhalation | Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Get medical attention as soon as possible.[5] |
| Skin Contact | Immediately wash the contaminated skin with plenty of soap and water.[4][5] Remove contaminated clothing. If irritation persists, seek medical attention. |
| Eye Contact | Immediately wash the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper lids.[5] Get medical attention immediately. |
| Ingestion | Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention. |

4. Spill and Leak Procedures:

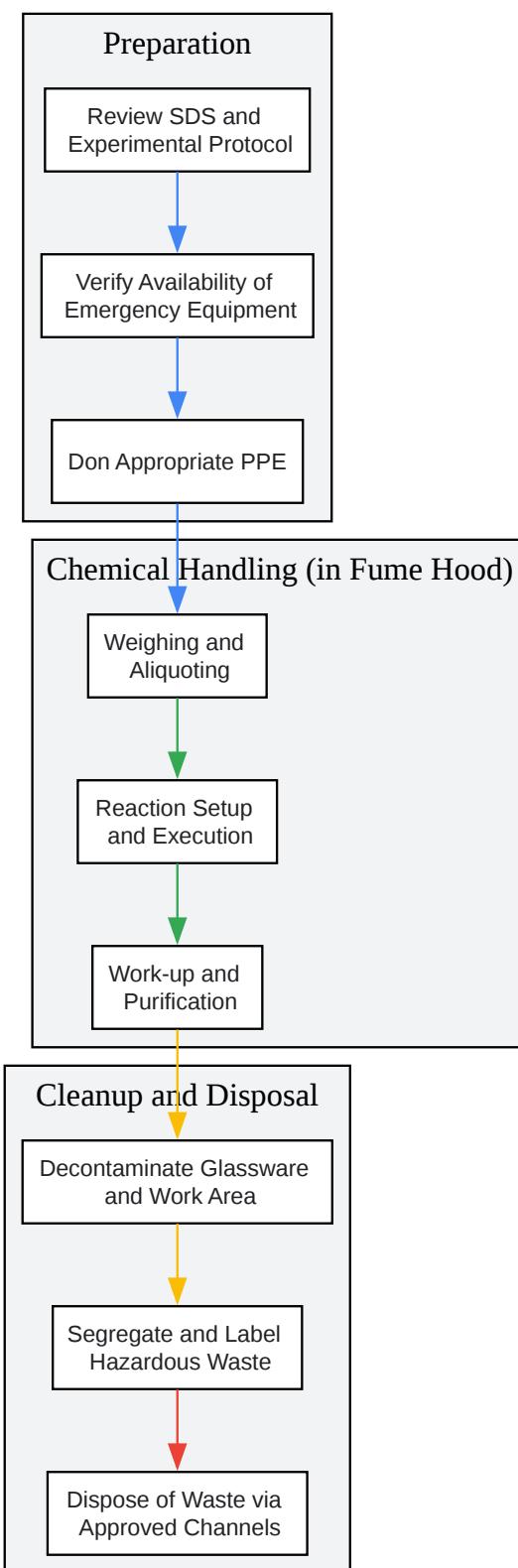
- In case of a small spill, absorb the material with an inert, non-combustible absorbent material (e.g., sand, diatomite, universal binders).
- Collect the absorbed material into a suitable, labeled container for disposal.
- For larger spills, evacuate the area and contact the institution's environmental health and safety department.
- Ensure adequate ventilation during cleanup.

5. Disposal Plan:

- All waste containing **1-Ethynyl-4-propylbenzene** must be disposed of as hazardous waste.
- Dispose of contents and containers to an approved waste disposal plant.[1][2][4]
- Collect all liquid waste in a clearly labeled, sealed, and compatible waste container.

- Contaminated solid waste (e.g., gloves, absorbent materials, pipette tips) should be collected in a separate, labeled hazardous waste container.
- Do not dispose of this chemical down the drain.

Workflow for Safe Handling of 1-Ethynyl-4-propylbenzene



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Caption: Workflow for the safe handling of **1-Ethynyl-4-propylbenzene**.

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